

What is the chemical structure of Bakkenolide III?

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Compound of Interest

Compound Name: *Bakkenolide III*

Cat. No.: *B160386*

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Bakkenolide III: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bakkenolide III is a naturally occurring sesquiterpenoid lactone belonging to the bakkenolide class of compounds. These compounds are primarily isolated from plants of the genus *Petasites*, which have a history of use in traditional medicine. **Bakkenolide III**, as a member of this family, is of interest to the scientific community for its potential biological activities and as a scaffold for the development of novel therapeutics. This technical guide provides a detailed overview of the chemical structure, properties, synthesis, and known biological context of **Bakkenolide III**.

Chemical Structure and Properties

Bakkenolide III possesses a complex spirocyclic skeleton characteristic of the bakkenolide family. Its structure has been elucidated through spectroscopic methods and confirmed by total synthesis.

Chemical Structure:

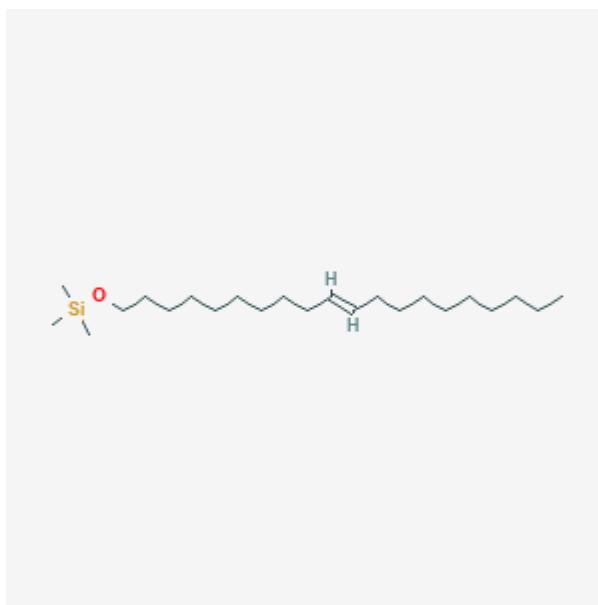


Figure 1. 2D Chemical Structure of **Bakkenolide III**.

Table 1: Chemical and Physical Properties of **Bakkenolide III**

Property	Value	Reference
IUPAC Name	(1'R,3R,7'aβ)-1'β,7'α-Dihydroxy-3'aβ,4'β-dimethyl-4-methylenespiro[oxolane-3,2'-hydrindane]-2-one	[1]
Molecular Formula	C ₁₅ H ₂₂ O ₄	[2] [3]
Molecular Weight	266.33 g/mol	[2] [3]
CAS Number	24909-95-3	
Appearance	Colorless oil	
SMILES	C[C@H]1CC[C@H]2[C@@@]1(C[C@]3(--INVALID-LINK--O)C(=C)COC3=O)C	

Spectroscopic Data:

Detailed spectroscopic analysis is crucial for the identification and characterization of **Bakkenolide III**.

Table 2: Spectroscopic Data for **Bakkenolide III**

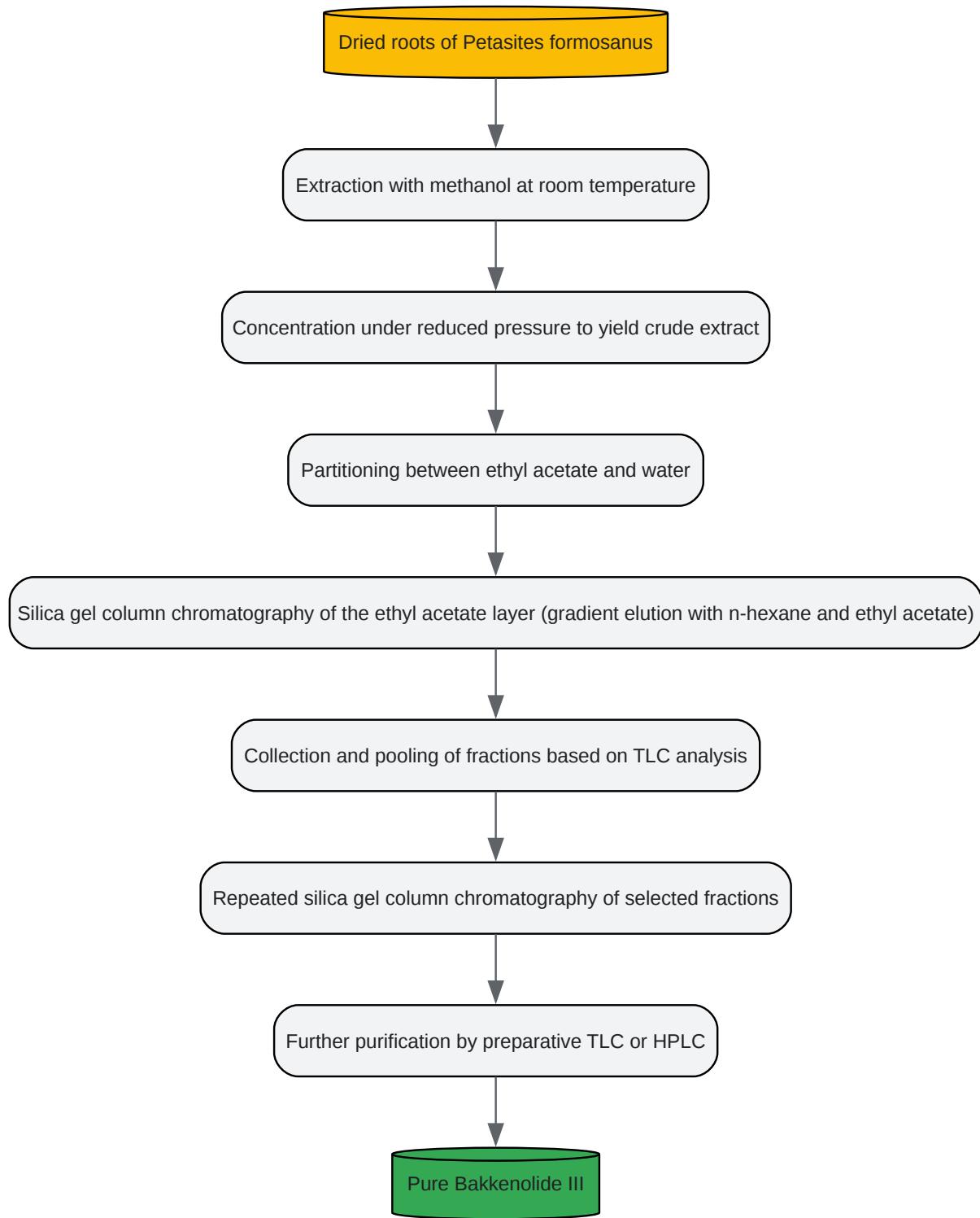
Data Type	Key Features	Reference
High-Resolution Mass Spectrometry (HR-MS)	m/z: 266.1516 [M] ⁺ (Calculated for C ₁₅ H ₂₂ O ₄ : 266.1518)	
Infrared (IR) Spectroscopy (ν _{max} cm ⁻¹)	3566, 1770	
¹ H and ¹³ C Nuclear Magnetic Resonance (NMR)	Data not explicitly detailed in readily available literature. Characterization is often done by comparison to related, well-characterized bakkenolides.	

Experimental Protocols

Isolation of Bakkenolide III from *Petasites formosanus*

The following is a generalized protocol based on the methodology described by Wu et al. (1999) for the isolation of bakkenolides.

Workflow for Isolation and Purification of **Bakkenolide III**

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Caption: General workflow for the isolation and purification of **Bakkenolide III**.

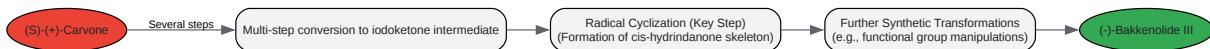
Detailed Steps:

- Extraction: The air-dried and powdered roots of *Petasites formosanus* are extracted multiple times with methanol at room temperature.
- Concentration: The methanolic extracts are combined and concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude extract is suspended in water and partitioned with ethyl acetate. The ethyl acetate layer, containing the less polar compounds including bakkenolides, is collected.
- Column Chromatography: The ethyl acetate fraction is subjected to silica gel column chromatography. The column is typically eluted with a gradient of n-hexane and ethyl acetate.
- Fraction Collection and Analysis: Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions containing compounds with similar R_f values to known bakkenolides are pooled.
- Further Purification: The pooled fractions are subjected to repeated column chromatography and further purified using techniques such as preparative TLC or high-performance liquid chromatography (HPLC) to yield pure **Bakkenolide III**.

Enantiospecific Total Synthesis of (-)-Bakkenolide III

A concise enantiospecific synthesis of (-)-**Bakkenolide III** has been reported, starting from (S)-(+)-carvone. The key step involves a radical cyclization to form the characteristic cis-hydrindanone skeleton.

Synthetic Strategy Overview



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Caption: Key stages in the enantiospecific total synthesis of **(-)-Bakkenolide III**.

Due to the complexity and proprietary nature of synthetic procedures, specific reagent and reaction condition details are best obtained from the primary literature (Jiang et al., Org. Lett. 2007, 9 (17), pp 3241–3243).

Biological Activity and Signaling Pathways

While extensive biological data for **Bakkenolide III** is not yet available in the public domain, studies on closely related bakkenolides provide insights into its potential therapeutic effects.

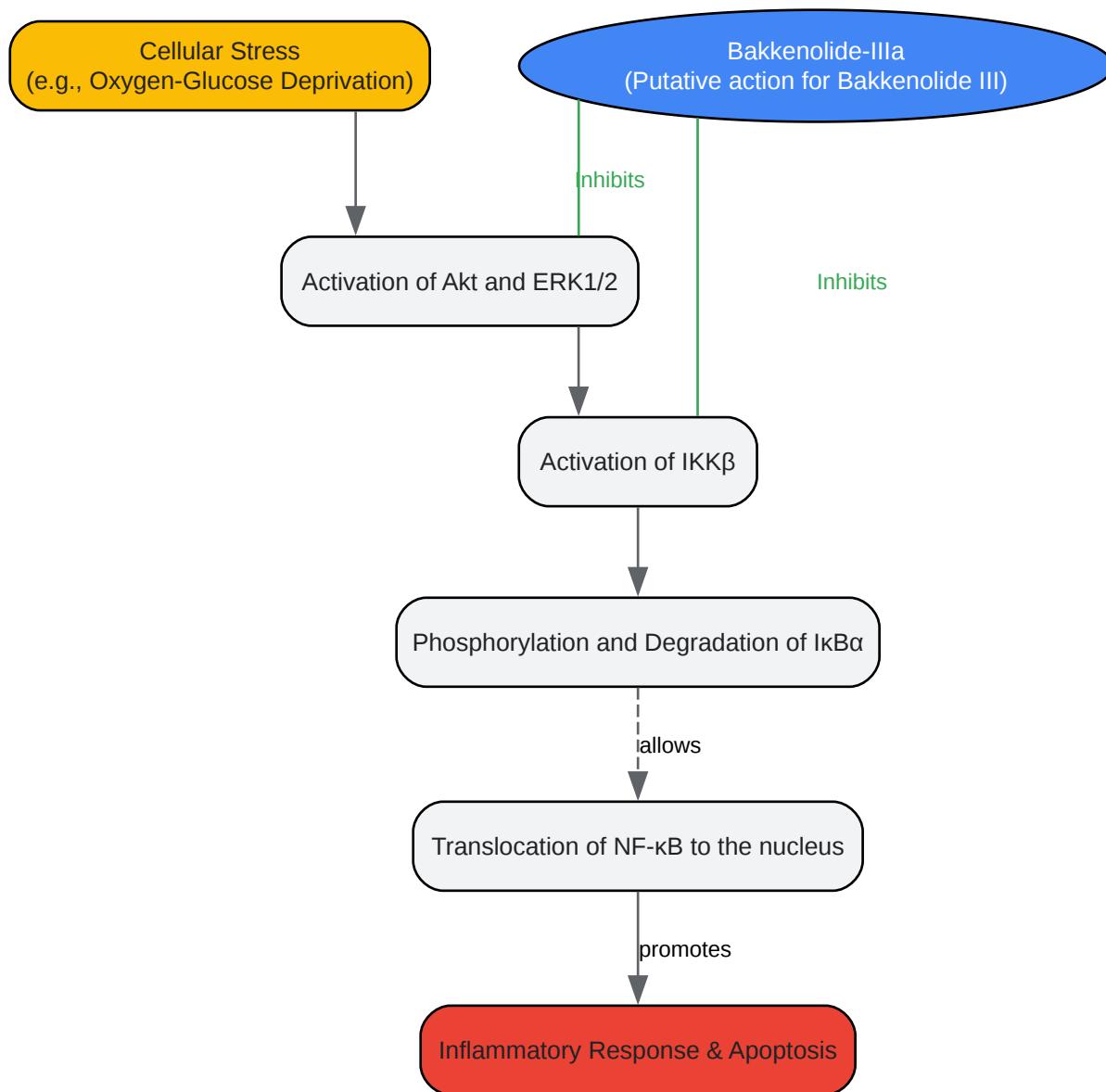
Cytotoxicity: In a broad screening of bakkenolides isolated from *Petasites formosanus*, their cytotoxic effects were evaluated. While the study focused on newly identified compounds, it provides a basis for expecting potential cytotoxic activity from **Bakkenolide III** against various cancer cell lines.

Potential Neuroprotective and Anti-inflammatory Effects (Inferred from Related Compounds):

- Bakkenolide-IIIa, a closely related derivative, has demonstrated neuroprotective effects against cerebral damage by inhibiting the NF-κB signaling pathway. It has also been shown to ameliorate lipopolysaccharide-induced inflammatory injury in human umbilical vein endothelial cells.
- Total bakkenolides extracted from *Petasites tricholobus* have shown neuroprotective effects in cerebral ischemia models, also through the inhibition of NF-κB activation.

Given the structural similarity, it is plausible that **Bakkenolide III** may exert its biological effects through similar mechanisms.

Proposed Signaling Pathway (Based on Bakkenolide-IIIa)

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Caption: Putative inhibitory mechanism of **Bakkenolide III** on the NF-κB signaling pathway.

Conclusion and Future Directions

Bakkenolide III is a structurally interesting natural product with potential for further investigation. While its chemical synthesis and isolation have been established, a significant opportunity exists for the detailed exploration of its biological activities. Future research should focus on:

- Comprehensive Biological Screening: Evaluating the cytotoxic, anti-inflammatory, neuroprotective, and other pharmacological activities of pure **Bakkenolide III**.
- Mechanism of Action Studies: Elucidating the specific molecular targets and signaling pathways modulated by **Bakkenolide III**.
- Structure-Activity Relationship (SAR) Studies: Synthesizing derivatives of **Bakkenolide III** to optimize its biological activity and pharmacokinetic properties.

This technical guide serves as a foundational resource for researchers and professionals in the field of natural product chemistry and drug discovery, aiming to stimulate further research into the therapeutic potential of **Bakkenolide III**.

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